

Identifying "AW4": A Critical First Step for Your Technical Guide

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Compound of Interest

Compound Name: AW4

Cat. No.: B15583369

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Before proceeding with the creation of an in-depth technical guide on the biological function and mechanism of action of "**AW4**," it is crucial to clarify the specific biological entity you are referring to. Initial research indicates that "**AW4**" is not a universally recognized standalone identifier for a single biological molecule. Instead, the term could be an abbreviation, a typo, or a component of a larger name, leading to several potential candidates for your topic.

To ensure the technical guide is accurate and relevant to your needs, please specify which of the following, or another entity, is the intended subject of your report:

Potential Biological Entities Related to "**AW4**":

- **ABI4** (ABA-insensitive 4): A key transcription factor in the plant *Arabidopsis thaliana*. It plays a critical role in the signaling pathway of the plant hormone abscisic acid (ABA), particularly in seed germination and post-germinative growth. As a transcriptional activator, it is part of a complex gene regulatory network.^[1]
- **ATF4** (Activating Transcription Factor 4): A versatile transcription factor found in mammals that belongs to the basic leucine zipper (bZIP) superfamily.^{[2][3]} It is involved in a wide array of cellular processes, including responses to environmental and intracellular stress.^[2] ATF4 is also a significant area of study in relation to human health and diseases such as skeletal muscle atrophy.^[2]
- **AO4** (Aldehyde Oxidase 4): An enzyme encoded by the AO4 gene in *Arabidopsis thaliana*.^[4] This enzyme is primarily expressed in developing seeds and is involved in the detoxification

of aldehydes, which can be harmful to the plant.[4] Research suggests it plays a role in delaying the aging and death of siliques (seed pods) by catalyzing the conversion of aldehydes.[4]

- AHK4 (Arabidopsis Histidine Kinase 4): A sensor histidine kinase in Arabidopsis thaliana that functions as a direct receptor for the plant hormone cytokinin.[5] It is a key component of the cytokinin signaling pathway, which is involved in various aspects of plant growth and development.[5]
- WOX4 (WUSCHEL-related homeobox 4): A member of the WUSCHEL-related homeobox gene family in Arabidopsis thaliana.[6] WOX4 is integral to the TDIF-TDR-WOX4 signaling pathway, which is crucial for maintaining the vascular meristem during secondary growth and regulating vascular proliferation.[6]
- α C- β 4 loop in protein kinases: This is a structural component within the catalytic domain of protein kinases, not a standalone molecule. This loop is important for the conformational changes that regulate kinase activity and is implicated in disease and drug resistance when mutated.[7]

Once you have identified the correct biological entity, a comprehensive technical guide can be developed that includes the requested data tables, detailed experimental protocols, and Graphviz diagrams of signaling pathways and workflows. Your clarification is essential for the next step in generating a document that meets the in-depth requirements for researchers, scientists, and drug development professionals.

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